

# Technical Guide: Physical Properties of Nickel Iodide Hexahydrate

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## Compound of Interest

Compound Name: *Nickel iodide*

Cat. No.: *B083969*

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## Introduction

**Nickel iodide** hexahydrate ( $\text{NiI}_2 \cdot 6\text{H}_2\text{O}$ ) is an inorganic compound that presents as a bluish-green crystalline solid. While its primary applications are in catalysis and organic synthesis, a thorough understanding of its physical properties is crucial for its handling, characterization, and potential exploration in other fields, including materials science and as a precursor in novel compound synthesis. This guide provides a comprehensive overview of the key physical properties of **nickel iodide** hexahydrate, detailed experimental protocols for their determination, and a logical workflow for the physicochemical characterization of hydrated compounds.

## Quantitative Physical Properties

The fundamental physical characteristics of **nickel iodide** hexahydrate are summarized in the table below for easy reference and comparison.

| Property            | Value  |
|---------------------|--|
| Chemical Formula    | <chem>Nil2·6H2O</chem>   |
| Molecular Weight    | 420.59 g/mol <a href="#">[1]</a>                                   |
| Appearance          | Bluish-green monoclinic crystals <a href="#">[2]</a>               |
| Melting Point       | Decomposes at 43 °C, losing water of hydration <a href="#">[2]</a> |
| Density             | 2.89 g/cm <sup>3</sup> (calculated)                                |
| Solubility in Water | 124.2 g/100 mL at 0 °C; 188.2 g/100 mL at 100 °C                   |
| Crystal Structure   | Trigonal   |
| Space Group         | P-3m1  |
| Lattice Parameters  | $a = 7.638 \text{ \AA}$ , $c = 4.876 \text{ \AA}$                  |

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **nickel iodide** hexahydrate.

### Determination of Melting Point (Decomposition Temperature) by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference.

Methodology:

- A small, accurately weighed sample of **nickel iodide** hexahydrate (typically 1-5 mg) is placed in an aluminum DSC pan.
- The pan is hermetically sealed to ensure a controlled atmosphere.

- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the DSC cell is programmed to increase at a constant rate, for example, 10 °C/min.
- The heat flow to the sample and reference is monitored as a function of temperature.
- The DSC thermogram will show an endothermic peak corresponding to the dehydration of the sample. The onset temperature of this peak is taken as the decomposition temperature. For **nickel iodide** hexahydrate, this is expected around 43 °C, where it loses its water of hydration.

## Determination of Water Content by Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.

Methodology:

- A small, accurately weighed sample of **nickel iodide** hexahydrate (typically 5-10 mg) is placed in a tared TGA pan (e.g., alumina or platinum).
- The pan is placed in the TGA furnace.
- The furnace is heated at a controlled rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored as the temperature increases.
- The TGA curve will show a significant weight loss corresponding to the loss of the six water molecules of hydration. The temperature range of this weight loss and the percentage of weight loss are recorded. The theoretical weight loss for the dehydration of  $\text{NiI}_2 \cdot 6\text{H}_2\text{O}$  to  $\text{NiI}_2$  is approximately 25.69%.

## Determination of Solubility

The solubility of a substance in a solvent is the maximum amount of the substance that can be dissolved in a given amount of the solvent at a specific temperature.

Methodology (Isothermal Method):

- An excess amount of **nickel iodide** hexahydrate is added to a known volume of deionized water in a thermostated vessel.
- The mixture is stirred at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- After stirring, the solution is allowed to settle, and any undissolved solid is separated by filtration or centrifugation.
- A known volume of the saturated solution is carefully withdrawn.
- The solvent is evaporated from the withdrawn sample, and the mass of the remaining solid (anhydrous **nickel iodide**) is determined.
- The solubility is then calculated in grams of solute per 100 mL of solvent.
- This procedure is repeated at various temperatures to construct a solubility curve.

## Determination of Crystal Structure by Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction is a powerful technique for determining the three-dimensional atomic structure of a crystalline material.

Methodology:

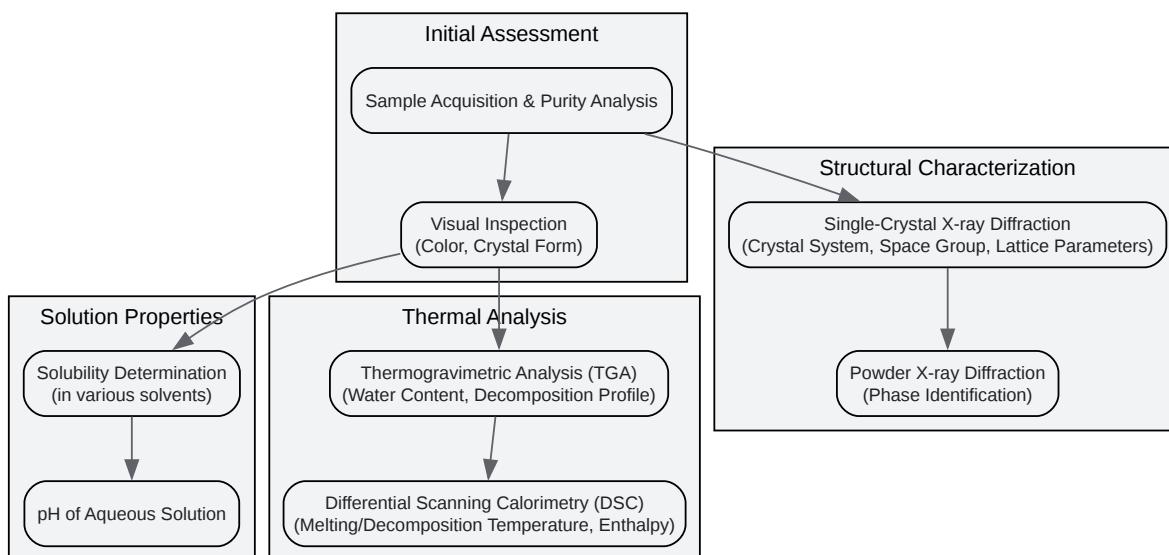
- A suitable single crystal of **nickel iodide** hexahydrate is selected and mounted on a goniometer head.
- The crystal is placed in a monochromatic X-ray beam.

- The crystal is rotated, and the diffraction pattern of X-rays is collected on a detector.
- The positions and intensities of the diffracted spots are used to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.
- The data is processed using specialized software to solve and refine the crystal structure, yielding information about the crystal system, space group, and atomic coordinates. Based on the work of Louër, Grandjean, and Weigel, **nickel iodide** hexahydrate crystallizes in the trigonal system with the space group P-3m1 and lattice parameters  $a = 7.638 \text{ \AA}$  and  $c = 4.876 \text{ \AA}$ .

## Mandatory Visualizations

### Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a hydrated compound like **nickel iodide** hexahydrate.

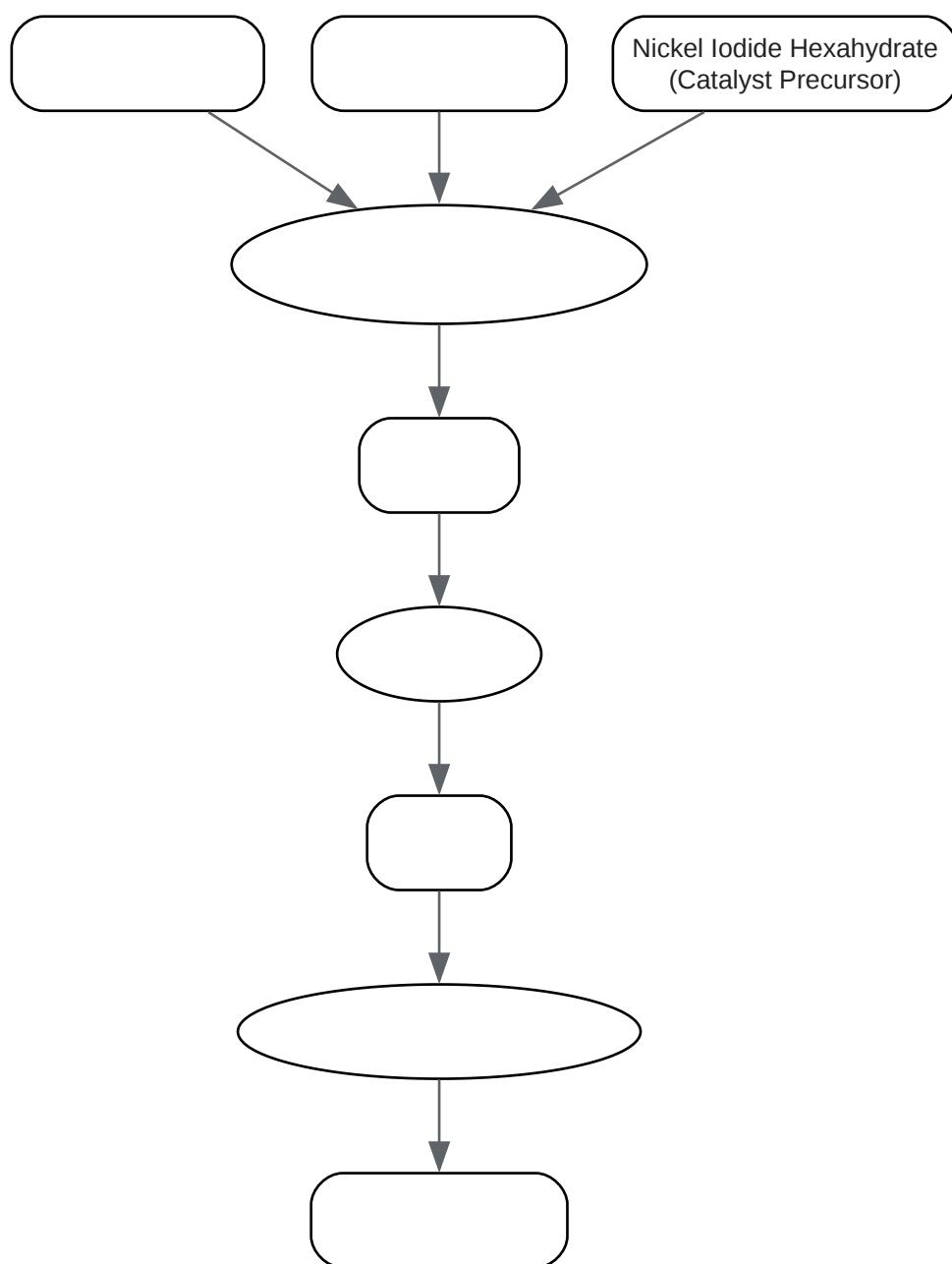


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Caption: Workflow for Physicochemical Characterization.

## Logical Relationship in Drug Development Context

While **nickel iodide** hexahydrate is not a therapeutic agent itself, this diagram illustrates a logical flow where a nickel-containing compound could be utilized as a catalyst in the synthesis of an Active Pharmaceutical Ingredient (API).



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Caption: Role of Nickel Catalyst in API Synthesis.

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## References

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- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
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